

# Physical properties like boiling and melting points of 1-Heptanethiol

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## Compound of Interest

Compound Name: 1-Heptanethiol

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## An In-depth Technical Guide to the Physical Properties of 1-Heptanethiol

This technical guide provides a comprehensive overview of the key physical properties of **1-Heptanethiol**, with a specific focus on its boiling and melting points. It is intended for researchers, scientists, and professionals in drug development who require detailed and accurate data for their work. This document summarizes quantitative data, outlines experimental protocols for property determination, and includes visualizations of these experimental workflows.

## Physical and Chemical Properties of 1-Heptanethiol

**1-Heptanethiol**, also known as heptyl mercaptan, is a colorless liquid with a strong, unpleasant odor.<sup>[1][2]</sup> It is a thiol compound with the chemical formula  $C_7H_{16}S$ .<sup>[1][3]</sup> This organosulfur compound is recognized for its utility as a chemical intermediate in the synthesis of fuels, dyes, and pharmaceuticals.<sup>[1]</sup>

The following table summarizes the key physical properties of **1-Heptanethiol** compiled from various sources.

Property	Value	Source(s)
Boiling Point	173-176 °C at 765 mmHg	<a href="#">[4]</a> <a href="#">[5]</a>
173-175 °C at 1013 hPa	<a href="#">[6]</a>	
177 °C	<a href="#">[1]</a> <a href="#">[2]</a>	
181 °C	<a href="#">[3]</a>	
351 °F at 760 mmHg	<a href="#">[2]</a>	
Melting Point	-38 °C	<a href="#">[3]</a>
-41.3 °C	<a href="#">[1]</a> <a href="#">[2]</a>	
-43 °C	<a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a>	
Density	0.84 g/cm <sup>3</sup> at 20 °C	<a href="#">[3]</a>
0.844 g/mL at 25 °C	<a href="#">[4]</a>	
0.844 g/cm <sup>3</sup> at 20 °C	<a href="#">[6]</a>	
0.842 g/mL	<a href="#">[7]</a>	
Flash Point	41 °C (closed cup)	<a href="#">[6]</a>
46 °C	<a href="#">[5]</a> <a href="#">[6]</a>	
115 °F	<a href="#">[4]</a>	
Vapor Pressure	1.47 mmHg at 25 °C	<a href="#">[4]</a>
1.5 hPa at 25 °C	<a href="#">[6]</a>	
Water Solubility	0.009 g/L	<a href="#">[1]</a> <a href="#">[6]</a>
Molecular Weight	132.27 g/mol	<a href="#">[4]</a> <a href="#">[8]</a>

## Experimental Protocols for Determining Physical Properties

Accurate determination of boiling and melting points is crucial for the identification and purity assessment of chemical compounds. The following sections detail standard laboratory

procedures for these measurements.

## Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline compound, this transition occurs over a narrow temperature range. Impurities tend to lower and broaden the melting point range.

Capillary Method using a Melting Point Apparatus (e.g., Mel-Temp or DigiMelt):

This is a common and accurate method for determining the melting point of a solid.

- **Sample Preparation:** A small amount of finely powdered, dry sample is packed into a capillary tube to a height of about 1-2 mm. The tube is then tapped to ensure the sample is compact at the sealed end.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Approximate Melting Point Determination:** A rapid heating rate (10-20 °C per minute) is initially used to get an approximate melting range.[\[9\]](#)
- **Accurate Melting Point Determination:** The apparatus is allowed to cool. A fresh sample is then heated slowly, at a rate of about 2 °C per minute, starting from a temperature 5-10 °C below the approximate melting point.[\[9\]](#)
- **Data Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range. For pure compounds, this range is typically 0.5-1.0 °C.[\[10\]](#)

## Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it. The normal boiling point is measured at a pressure of 1 atmosphere (760 mmHg).

Thiele Tube Method:

This micro-method is suitable for small quantities of liquid.

- **Sample Preparation:** A small amount of the liquid (about 0.5 mL) is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed into the test tube with the open end submerged in the liquid.
- **Apparatus Setup:** The test tube assembly is attached to a thermometer and placed in a Thiele tube containing a high-boiling point oil (e.g., mineral oil). The sample should be positioned near the middle of the oil.[\[11\]](#)
- **Heating:** The side arm of the Thiele tube is gently and continuously heated with a Bunsen burner.[\[11\]](#) This creates a convection current in the oil, ensuring uniform heating.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube. Heating is continued until a vigorous and continuous stream of bubbles is observed.
- **Data Recording:** The heat source is then removed, and the apparatus is allowed to cool. The temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point.[\[11\]](#)

#### Distillation Method:

This method is suitable for larger quantities of liquid and can also be used for purification.

- **Apparatus Setup:** A distillation apparatus is assembled with a distillation flask, condenser, and receiving flask. The thermometer is positioned so that the top of the bulb is level with the bottom of the side arm leading to the condenser.
- **Heating:** The liquid in the distillation flask is heated to a boil.
- **Equilibrium:** The heating rate is adjusted to ensure a slow and steady distillation rate. The thermometer bulb should be constantly bathed in the condensing vapor to ensure a true equilibrium temperature is measured.[\[9\]](#)
- **Data Recording:** The temperature at which the liquid is consistently condensing and dripping into the receiving flask is recorded as the boiling point.

## Visualized Experimental Workflows

The following diagrams, generated using Graphviz, illustrate the logical flow of the experimental protocols described above.



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Caption: Workflow for Melting Point Determination using a Capillary Method.



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Caption: Workflow for Boiling Point Determination using the Thiele Tube Method.

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